

Personal protective equipment for handling Pimicotinib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pimicotinib

Cat. No.: B12375259

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Essential Safety and Handling Guide for Pimicotinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Pimicotinib** (ABSK021), a potent and selective CSF-1R inhibitor. Adherence to these guidelines is critical to ensure a safe laboratory environment and to maintain the integrity of your research.

Hazard Identification and Safety Precautions

According to the available Safety Data Sheet (SDS), **Pimicotinib** is not classified as a hazardous substance or mixture.^[1] However, as a matter of good laboratory practice, it is prudent to handle this compound with care to avoid unnecessary exposure.

Key Safety Directives:

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.^[1]
- **Inhalation Precaution:** Avoid inhaling dust or aerosols.^[1]
- **Ventilation:** Always handle **Pimicotinib** in a well-ventilated area, preferably within a chemical fume hood.^[1]

Personal Protective Equipment (PPE)

The consistent use of appropriate personal protective equipment is the most effective measure to prevent exposure.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant (e.g., nitrile)
Eye/Face Protection	Safety Glasses/Goggles	ANSI Z87.1 certified
Skin and Body Protection	Laboratory Coat	Standard, fully buttoned

Chemical and Physical Properties

Understanding the physical and chemical properties of **Pimicotinib** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₄ N ₆ O ₃	PubChem[2]
Molecular Weight	420.47 g/mol	Selleck Chemicals[3]
CAS Number	2253123-16-7	MedchemExpress[1]
Appearance	Powder	MedchemExpress
Solubility	DMSO: 84 mg/mL (199.77 mM)	Selleck Chemicals[3]
Water: Insoluble	Selleck Chemicals[3]	
Ethanol: 21 mg/mL	Selleck Chemicals[3]	

Storage and Handling

Proper storage is crucial for maintaining the stability and efficacy of **Pimicotinib**.

Condition	Temperature	Duration
Powder	-20°C	3 years
In solvent	-80°C	6 months
-20°C	1 month	

Handling Procedure:

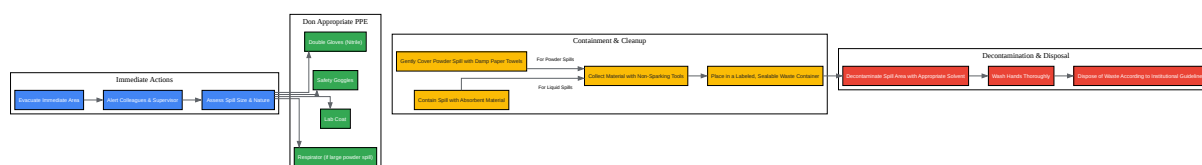
- Ensure all required PPE is correctly worn before handling the compound.
- Weigh and prepare solutions in a designated area, such as a chemical fume hood, to minimize inhalation risk.
- Keep the container tightly sealed when not in use.[\[1\]](#)
- Avoid sources of ignition and direct sunlight.[\[1\]](#)

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek prompt medical attention. [1]
Skin Contact	Remove contaminated clothing. Rinse skin thoroughly with plenty of water. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. [1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [1]

Spill Response Workflow:



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Caption: Workflow for handling a **Pimicotinib** spill.

Disposal Plan

As **Pimicotinib** is not classified as a hazardous chemical, standard laboratory procedures for non-hazardous waste disposal should be followed. However, always consult your institution's specific guidelines.

Solid Waste (Powder):

- Collect waste **Pimicotinib** powder in a clearly labeled, sealed container.
- Dispose of the container in the designated non-hazardous solid chemical waste stream. Do not mix with general laboratory trash.

Liquid Waste (Solutions):

- For small quantities of aqueous solutions, disposal down the drain with copious amounts of water may be permissible, subject to local regulations and institutional approval.^[1]
- Solutions in organic solvents should be collected in a designated, labeled waste container for non-hazardous chemical liquid waste and disposed of through your institution's chemical waste program.

Empty Containers:

- Triple rinse empty containers with a suitable solvent (e.g., ethanol or water).
- Deface or remove the original label.
- Dispose of the rinsed container in the appropriate laboratory glass or plastic recycling bin, or as regular trash if permitted.

By adhering to these safety and handling protocols, you contribute to a secure research environment for yourself and your colleagues while ensuring the quality and integrity of your work with **Pimicotinib**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Pimicotinib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375259#personal-protective-equipment-for-handling-pimicotinib]

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